

A Predictive Analysis for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name: *1-Amino-3-(4-bromophenyl)propan-2-one*
Cat. No.: *B13250957*

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Disclaimer: The compound **1-Amino-3-(4-bromophenyl)propan-2-one** is not extensively documented in publicly available scientific literature. This guide is a predictive analysis based on its chemical structure and data from analogous compounds. All protocols and data are provided for research and development purposes and should be validated experimentally.

Introduction: The α -Aminoketone Scaffold in Drug Discovery

The α -aminoketone moiety is a significant structural motif in both organic and medicinal chemistry.^[1] Its distinct arrangement of a carbonyl group adjacent to an amino group provides a rich and versatile chemical reactivity. This makes it a valuable building block for synthesizing a wide range of biologically active molecules and complex heterocyclic structures.^[1] The presence of a bromophenyl group in the target molecule, **1-Amino-3-(4-bromophenyl)propan-2-one**, further enhances its potential as a versatile intermediate for creating diverse molecular architectures through reactions like palladium-catalyzed cross-coupling.

This guide offers a comprehensive, predictive overview of the physicochemical properties, a plausible synthetic route, and the expected reactivity of **1-Amino-3-(4-bromophenyl)propan-**

2-one. It also details the necessary analytical techniques for its characterization, providing a solid foundation for its potential use in drug discovery and development.

Predicted Physicochemical Properties

The physical and chemical properties of **1-Amino-3-(4-bromophenyl)propan-2-one** have been predicted based on its structure and data from analogous compounds such as 1-(4-Bromophenyl)propan-2-one and other α -aminoketones.

Property	Predicted Value	Source/Basis for Prediction
Molecular Formula	C ₉ H ₁₀ BrNO	Structural Analysis
Molecular Weight	228.09 g/mol	Calculation from Molecular Formula
Appearance	Off-white to pale yellow solid	Analogy with similar bromophenyl ketones[2]
Melting Point	Not available; likely a solid at room temperature	General property of similar organic molecules
Boiling Point	Not available; likely to decompose upon heating	Primary aminoketones can be unstable[3]
Solubility	Soluble in organic solvents (e.g., DMSO, DMF, Methanol)	General solubility of aminoketones
pKa (of the amine)	~7.5 - 8.5	Analogy with similar primary aminoketones

Proposed Synthesis and Experimental Workflow

A plausible synthetic route for **1-Amino-3-(4-bromophenyl)propan-2-one** involves the amination of an α -haloketone precursor. This is a common and effective method for preparing α -aminoketones.[3]

Synthetic Scheme

The proposed synthesis starts from the commercially available 1-(4-bromophenyl)propan-2-one. This starting material is first brominated at the α -position to yield an α -bromoketone intermediate. This intermediate is then reacted with an amine source, such as ammonia or a protected amine equivalent, to introduce the amino group.

Detailed Experimental Protocol

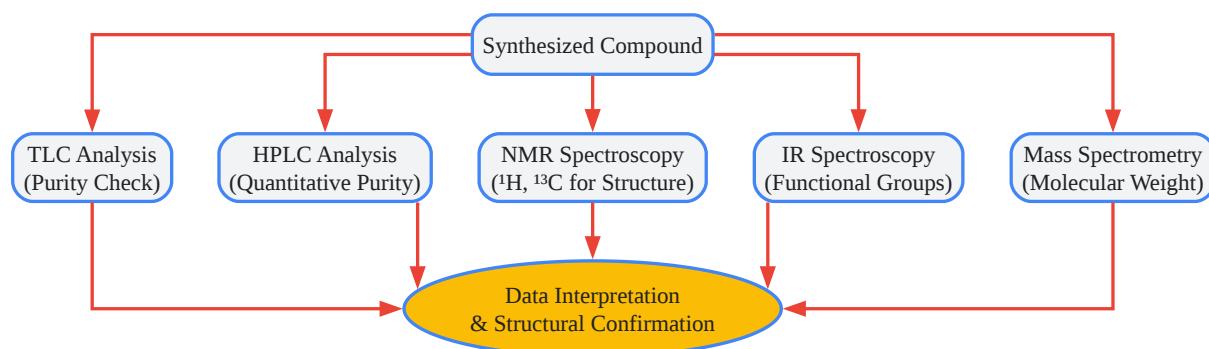
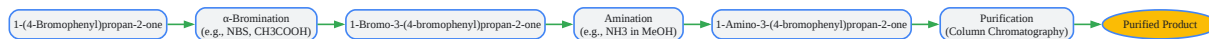
Step 1: α -Bromination of 1-(4-Bromophenyl)propan-2-one

- Dissolve 1-(4-bromophenyl)propan-2-one in a suitable solvent like methanol or acetic acid.
- Slowly add a brominating agent, such as N-Bromosuccinimide (NBS) or elemental bromine, while maintaining the reaction temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction and extract the product with an organic solvent.
- Purify the resulting α -bromo ketone intermediate by crystallization or column chromatography.

Step 2: Amination of the α -Bromo Ketone Intermediate

- Dissolve the purified α -bromo ketone in a polar aprotic solvent like Dimethylformamide (DMF).
- Add an excess of an ammonia source (e.g., a solution of ammonia in methanol) or a protected amine equivalent.
- Stir the reaction at room temperature and monitor its progress by TLC.
- Once the reaction is complete, perform an aqueous workup to remove excess reagents.
- Extract the desired **1-Amino-3-(4-bromophenyl)propan-2-one** into an organic solvent.
- Purify the final product using column chromatography.

Visualization of the Synthetic Workflow



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- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. Aminoaldehydes and aminoketones - Wikipedia [en.wikipedia.org]
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